

# Essential Guide to the Safe Disposal of 2-Nitrobenzene-1,3,5-triol

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## Compound of Interest

Compound Name: 2-Nitrobenzene-1,3,5-triol

Cat. No.: B031105

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of **2-Nitrobenzene-1,3,5-triol**. Adherence to these procedures is vital for ensuring laboratory safety and environmental compliance. Given the absence of a specific Safety Data Sheet (SDS) for **2-Nitrobenzene-1,3,5-triol**, this guidance is based on the known hazards of structurally related nitroaromatic compounds, such as nitrobenzene, and general best practices for hazardous chemical waste management.

## I. Immediate Safety Considerations

**2-Nitrobenzene-1,3,5-triol**, as a nitroaromatic compound, should be handled as a hazardous substance. Nitroaromatic compounds are often toxic, potentially carcinogenic, and can be harmful to the environment.<sup>[1]</sup> All handling and disposal procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[2]</sup>

## II. Waste Identification and Segregation

Proper identification and segregation of waste streams are the first steps in safe disposal.

- Waste Characterization: Any material contaminated with **2-Nitrobenzene-1,3,5-triol** must be treated as hazardous waste. This includes:

- Unused or expired pure compound.
- Solutions containing the compound.
- Contaminated lab supplies (e.g., pipette tips, weighing boats, paper towels).
- Grossly contaminated Personal Protective Equipment (PPE).[\[3\]](#)
- Segregation: Do not mix **2-Nitrobenzene-1,3,5-triol** waste with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[4\]](#) Incompatible wastes can lead to dangerous chemical reactions.

### III. Step-by-Step Disposal Protocol

Follow these steps for the safe collection and disposal of **2-Nitrobenzene-1,3,5-triol** waste:

- Container Selection:
  - Use a designated, leak-proof, and chemically compatible container for collecting the waste.[\[5\]](#)
  - The container must have a secure screw-top cap to prevent spills and evaporation.[\[5\]](#)
- Labeling:
  - Clearly label the waste container with the words "HAZARDOUS WASTE".[\[5\]](#)
  - Include the full chemical name: "**2-Nitrobenzene-1,3,5-triol**". Do not use abbreviations.[\[3\]](#)
  - If the waste is a solution, indicate the chemical composition and approximate concentrations of all components.
- Waste Accumulation and Storage:
  - Keep the hazardous waste container securely closed at all times, except when adding waste.[\[5\]](#)
  - Store the container in a designated satellite accumulation area that is cool, dry, and well-ventilated.[\[4\]](#)

- Ensure the storage area is away from sources of ignition and incompatible materials.[\[2\]](#)
- Disposal of Empty Containers:
  - To be considered non-hazardous, empty containers must be triple-rinsed.[\[3\]](#)
  - The first rinseate must be collected and disposed of as hazardous waste.[\[3\]](#)
  - For subsequent rinses, consult your institution's EHS office for proper disposal guidance.[\[3\]](#)
  - After triple-rinsing and air drying in a fume hood, deface the original label and dispose of the container as non-hazardous laboratory glassware or plasticware, in accordance with institutional policy.[\[3\]](#)
- Final Disposal:
  - All waste containing **2-Nitrobenzene-1,3,5-triol** must be disposed of through a licensed hazardous waste disposal company.[\[4\]](#)
  - The recommended method of disposal for nitroaromatic compounds is high-temperature incineration in a specialized chemical incinerator.[\[6\]](#)
  - Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

## IV. Spill Management

In the event of a spill:

- Evacuate all non-essential personnel from the area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite or sand.[\[7\]](#)
- Carefully collect the absorbent material and place it in the designated hazardous waste container.

- Clean the spill area thoroughly.
- Ensure that spilled material does not enter drains or waterways.[\[7\]](#)

## Data Presentation: Properties of a Related Compound (Nitrobenzene)

As a direct Safety Data Sheet for **2-Nitrobenzene-1,3,5-triol** is not readily available, the following table summarizes key safety and physical data for the closely related compound, nitrobenzene, to provide an understanding of the potential hazards.

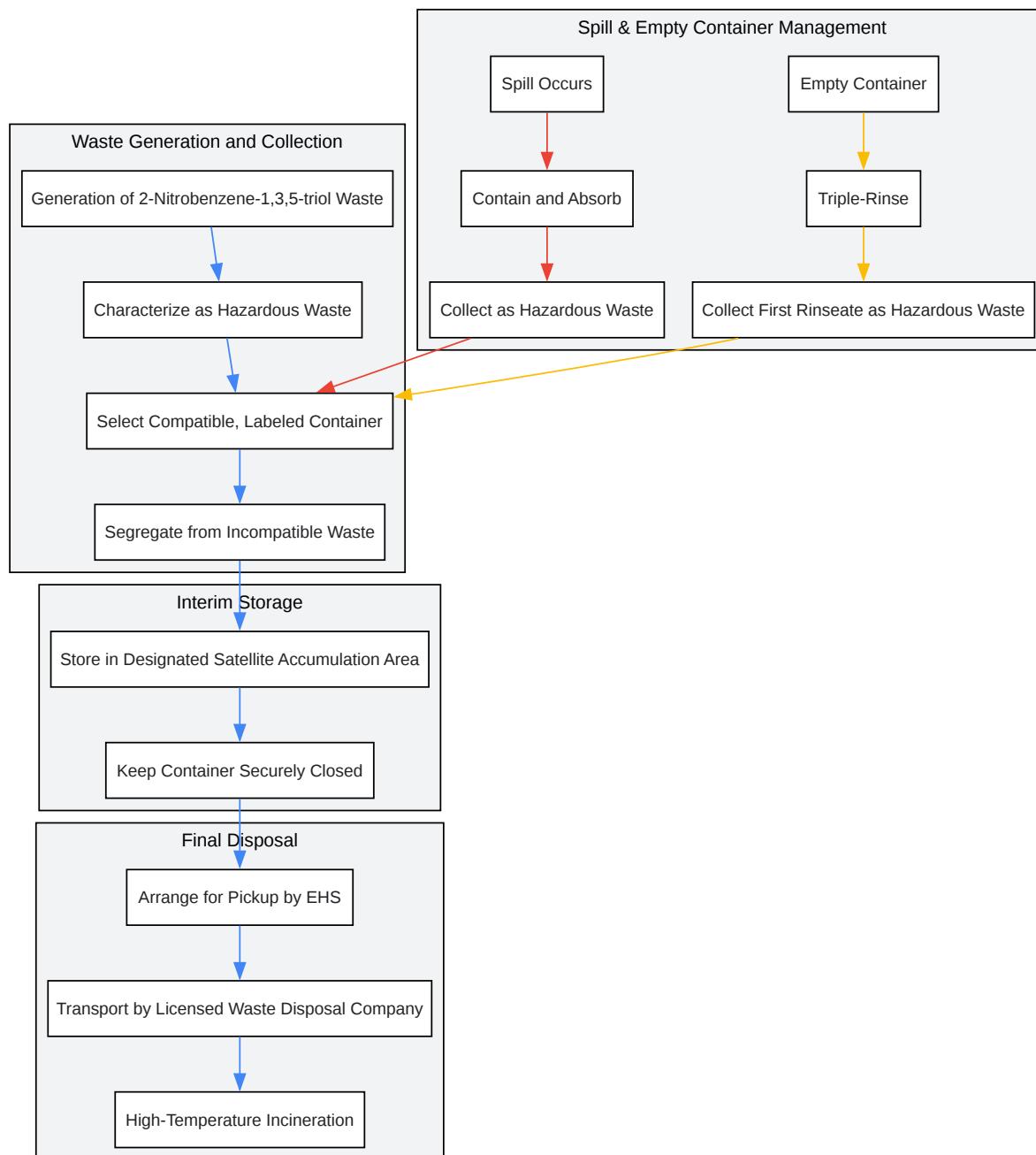
Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>
Molecular Weight	123.11 g/mol
Appearance	Colorless to yellow, oily liquid
Odor	Like bitter almonds <a href="#">[8]</a>
Boiling Point	210.8 °C (411.4 °F)
Melting Point	5.7 °C (42.3 °F)
Flash Point	88 °C (190 °F) - Combustible Liquid <a href="#">[9]</a>
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled. <a href="#">[2]</a> Suspected of causing cancer and may damage fertility or the unborn child. <a href="#">[9]</a> Causes damage to organs (blood) through prolonged or repeated exposure.

## Experimental Protocols

This document provides procedural guidance for disposal and does not cite specific experimental protocols. For handling and use of **2-Nitrobenzene-1,3,5-triol** in experiments, researchers should develop a detailed protocol that includes risk assessment and safety measures in consultation with their institution's EHS department.

## Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **2-Nitrobenzene-1,3,5-triol**.

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